

Technical Support Center: Safe Handling of 2-Fluoro-6-methylaniline

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Compound of Interest

Compound Name: 2-Fluoro-6-methylaniline

Cat. No.: B1315733

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This guide provides essential safety information and personal protective equipment (PPE) recommendations for researchers, scientists, and drug development professionals handling **2-Fluoro-6-methylaniline**.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **2-Fluoro-6-methylaniline**?

A1: **2-Fluoro-6-methylaniline** is a hazardous chemical that poses several risks. It is harmful if swallowed, causes skin irritation, and can lead to serious eye damage.^{[1][2]} Additionally, it may cause respiratory irritation.^{[1][2]}

Q2: What are the immediate first aid measures in case of exposure?

A2:

- If inhaled: Move the individual to fresh air. If breathing is difficult, administer oxygen. If the person is not breathing, provide artificial respiration and seek immediate medical attention.^[1]
- In case of skin contact: Immediately wash the affected area with plenty of water.^[1] Remove contaminated clothing and wash it before reuse.^[1] If skin irritation persists, get medical help.^[1]
- In case of eye contact: Rinse immediately and thoroughly with water for several minutes, removing contact lenses if present and easy to do so.^[1] Continue rinsing and seek

immediate medical help.[1]

- If swallowed: Rinse the mouth with water.[1] Do not induce vomiting. Call a poison center or doctor for treatment advice.

Q3: How should **2-Fluoro-6-methylaniline** be stored?

A3: Store in a tightly closed container in a dry, cool, and well-ventilated area.[3] Keep it away from incompatible materials. The recommended storage temperature is between 2-8°C.

Q4: What should I do in case of a spill?

A4: In the event of a spill, evacuate the area.[3] Wear appropriate personal protective equipment, including respiratory protection.[4] Avoid breathing vapors, mist, or gas.[3][4] Ensure adequate ventilation.[3][4] Absorb the spill with inert material and place it in a suitable, closed container for disposal.[5]

Troubleshooting Guide

Issue	Probable Cause	Solution
Skin irritation after handling	Direct skin contact with 2-Fluoro-6-methylaniline.	Immediately wash the affected area with soap and plenty of water. ^[1] Remove and launder contaminated clothing before reuse. ^[1] Use appropriate chemical-resistant gloves during handling.
Eye irritation or discomfort	Exposure to vapors or direct contact with the liquid.	Immediately flush eyes with plenty of water for at least 15 minutes. ^[1] Always wear safety glasses with side shields or chemical goggles when handling this substance. ^[3] In case of direct contact, a face shield is also recommended.
Respiratory tract irritation	Inhalation of vapors.	Work in a well-ventilated area, preferably in a chemical fume hood. ^[3] If ventilation is insufficient, use a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK (EN14387) respirator filter). ^[4]

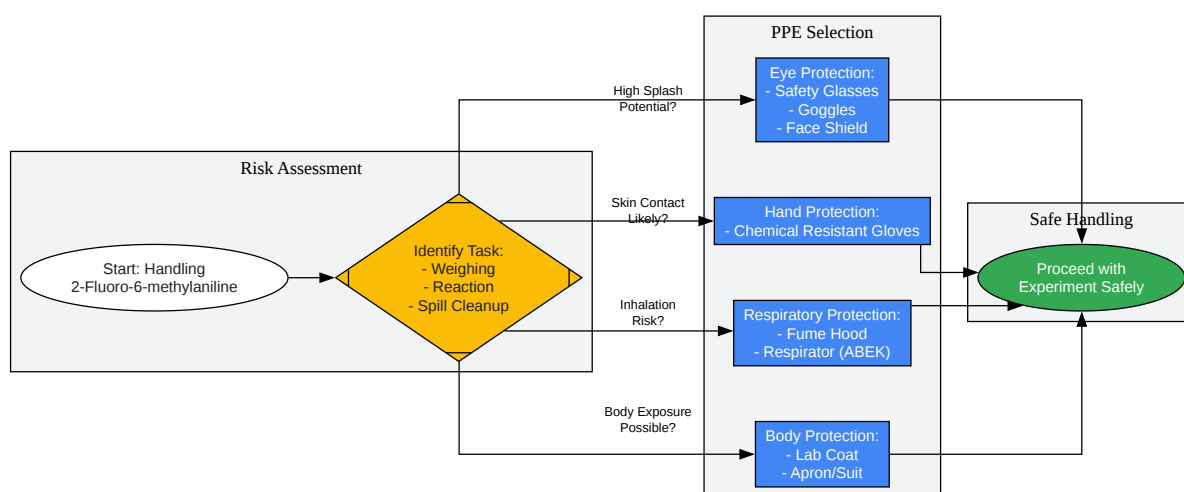
Personal Protective Equipment (PPE) Summary

The following table summarizes the recommended personal protective equipment when handling **2-Fluoro-6-methylaniline** in various experimental settings.

Experimental Scenario	Eye/Face Protection	Hand Protection	Respiratory Protection	Skin and Body Protection
Weighing and preparing solutions (small quantities)	Safety glasses with side shields	Chemical-resistant gloves (e.g., Nitrile rubber)	Not generally required if performed in a certified chemical fume hood.	Laboratory coat
Performing reactions and transfers (larger quantities)	Chemical safety goggles and face shield	Chemical-resistant gloves (e.g., Nitrile rubber)	NIOSH-approved respirator with an organic vapor cartridge (type ABEK) if not in a fume hood or if there is a risk of inhalation.	Chemical-resistant apron or suit over a laboratory coat.
Cleaning spills	Chemical safety goggles and face shield	Heavy-duty chemical-resistant gloves	NIOSH-approved respirator with an organic vapor cartridge (type ABEK).	Chemical-resistant suit.

PPE Selection Workflow

The following diagram illustrates a logical workflow for selecting the appropriate PPE based on the task and potential for exposure.



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Caption: PPE selection workflow for handling **2-Fluoro-6-methylaniline**.

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